

# Environmental fate and biodegradability of propylene glycol dibenzoate

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## Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: *B099542*

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An In-depth Technical Guide on the Environmental Fate and Biodegradability of **Propylene Glycol Dibenzoate**

## Introduction

**Propylene glycol dibenzoate** (CAS No. 19224-26-1 for 1,2-Propanediol, dibenzoate; 27138-31-4 for the di(propylene glycol) ester) is a high-solvency, non-phthalate plasticizer used in a wide array of applications, including adhesives, sealants, coatings, vinyl plastisols, and personal care products.<sup>[1]</sup> As a replacement for traditional phthalate plasticizers, its environmental profile is of significant interest to researchers and industry professionals. This guide provides a comprehensive overview of the environmental fate and biodegradability of **propylene glycol dibenzoate**, supported by quantitative data, detailed experimental protocols, and process visualizations.

## Physicochemical Properties and Environmental Distribution

The environmental distribution of a chemical is largely governed by its physicochemical properties. **Propylene glycol dibenzoate** is characterized as a polar, high-solvating liquid with low volatility. Its octanol-water partition coefficient (K<sub>ow</sub>) has been reported as 455, which corresponds to a Log K<sub>ow</sub> of approximately 2.66.<sup>[2]</sup> This value suggests a low to moderate potential for bioaccumulation. Due to its properties, if released into the environment, **propylene glycol dibenzoate** is not expected to be a persistent compound.<sup>[3][4]</sup>

# Environmental Fate

## Hydrolysis

**Propylene glycol dibenzoate** possesses ester linkages that are susceptible to hydrolysis. In the presence of water, it can hydrolyze, breaking one of the ester bonds to release benzoic acid and a propylene glycol monobenzoate intermediate.<sup>[5]</sup> This abiotic process is an initial step that can precede microbial degradation. The substance is noted to have good hydrolytic stability, meaning it resists rapid degradation when exposed to water alone, which is an advantageous property in many of its applications.

## Fate in Soil

The fate of **propylene glycol dibenzoate** in the terrestrial environment is primarily driven by microbial degradation. While specific soil half-life data for the dibenzoate ester is not readily available, information on the parent compound, propylene glycol, indicates rapid biodegradation in soil, with half-lives similar to or shorter than those in water (1 to 5 days).<sup>[3][6][7]</sup> Given that **propylene glycol dibenzoate** is considered readily biodegradable, it is expected to be effectively removed from soil environments by native microbial populations.<sup>[2]</sup>

## Fate in the Aquatic Environment

**Propylene glycol dibenzoate** is classified as harmful to aquatic life with long-lasting effects.<sup>[1][8][9]</sup> Its primary removal mechanism from the aquatic environment is biodegradation. Studies indicate that dibenzoate esters are "easy to degrade". The initial degradation step involves the hydrolysis of an ester bond.<sup>[5]</sup>

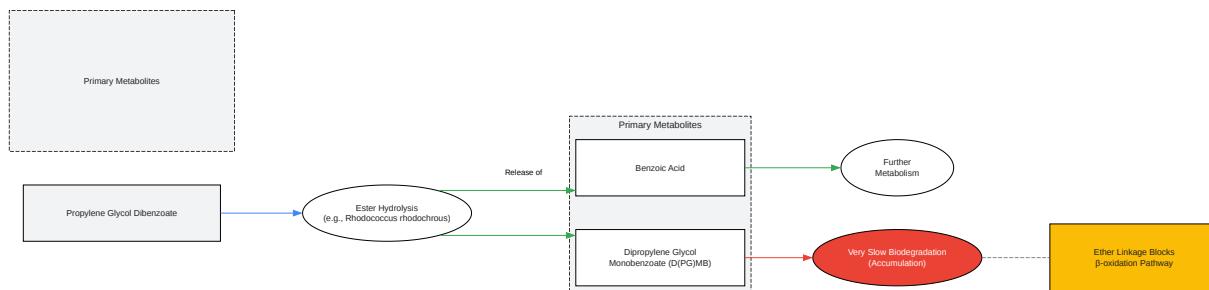
## Biodegradability

**Propylene glycol dibenzoate** is considered to be a biodegradable substance.<sup>[2]</sup> The biodegradation process is initiated by microorganisms that enzymatically cleave the ester bonds.

## Metabolic Pathway

The biodegradation of **propylene glycol dibenzoate** is initiated by the hydrolysis of one of its ester bonds. This enzymatic reaction, carried out by microorganisms such as *Rhodococcus rhodochrous*, yields benzoic acid and dipropylene glycol monobenzoate (D(PG)MB) as primary

metabolites.<sup>[5]</sup> The released benzoic acid can then be further metabolized by microbes. However, the subsequent biodegradation of the D(PG)MB intermediate has been observed to be very slow, leading to its significant accumulation in degradation studies.<sup>[5]</sup> The ether linkage within the D(PG)MB structure is believed to block the typical metabolic pathway of alcohol oxidation followed by beta-oxidation, which is observed in more readily degradable monobenzoates like 1,6-hexanediol monobenzoate.<sup>[5]</sup>



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Biodegradation pathway of **propylene glycol dibenzoate**.

## Ecotoxicity Data

Ecotoxicity studies are essential for assessing the potential environmental risk of a substance. Standardized tests following OECD guidelines are used to determine the effects on various aquatic organisms.

Table 1: Aquatic Ecotoxicity of Propylene Glycol Dibenozoate

Test Organism	Endpoint	Result	Exposure Duration	Test Guideline	Reference
Daphnia magna (Water flea)	EC50	19.3 mg/L	48 hours	OECD Test Guideline 202	[8]
Pseudokirchneriella subcapitata (Green algae)	EC50	3.6 mg/L	72 hours	OECD Test Guideline 201	[8]

| Activated Sludge (Microorganisms) | EC50 | > 100 mg/L | 3 hours | OECD Test Guideline 209 | [8] |

## Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols designed to ensure reproducibility and comparability.

### OECD Test Guideline 202: Daphnia sp. Acute Immobilisation Test

This protocol evaluates the acute toxicity of a substance to daphnids.

- Test Organism: Young daphnids (*Daphnia magna*), aged less than 24 hours at the start of the test.
- Procedure: The daphnids are exposed to the test substance dissolved in water at a range of concentrations for a 48-hour period.
- Observation: The number of daphnids that are immobilized (unable to swim) is recorded at 24 and 48 hours.
- Endpoint: The EC50 (median effective concentration) is calculated, which is the concentration estimated to immobilize 50% of the daphnids after 48 hours of exposure.

## OECD Test Guideline 201: Alga, Growth Inhibition Test

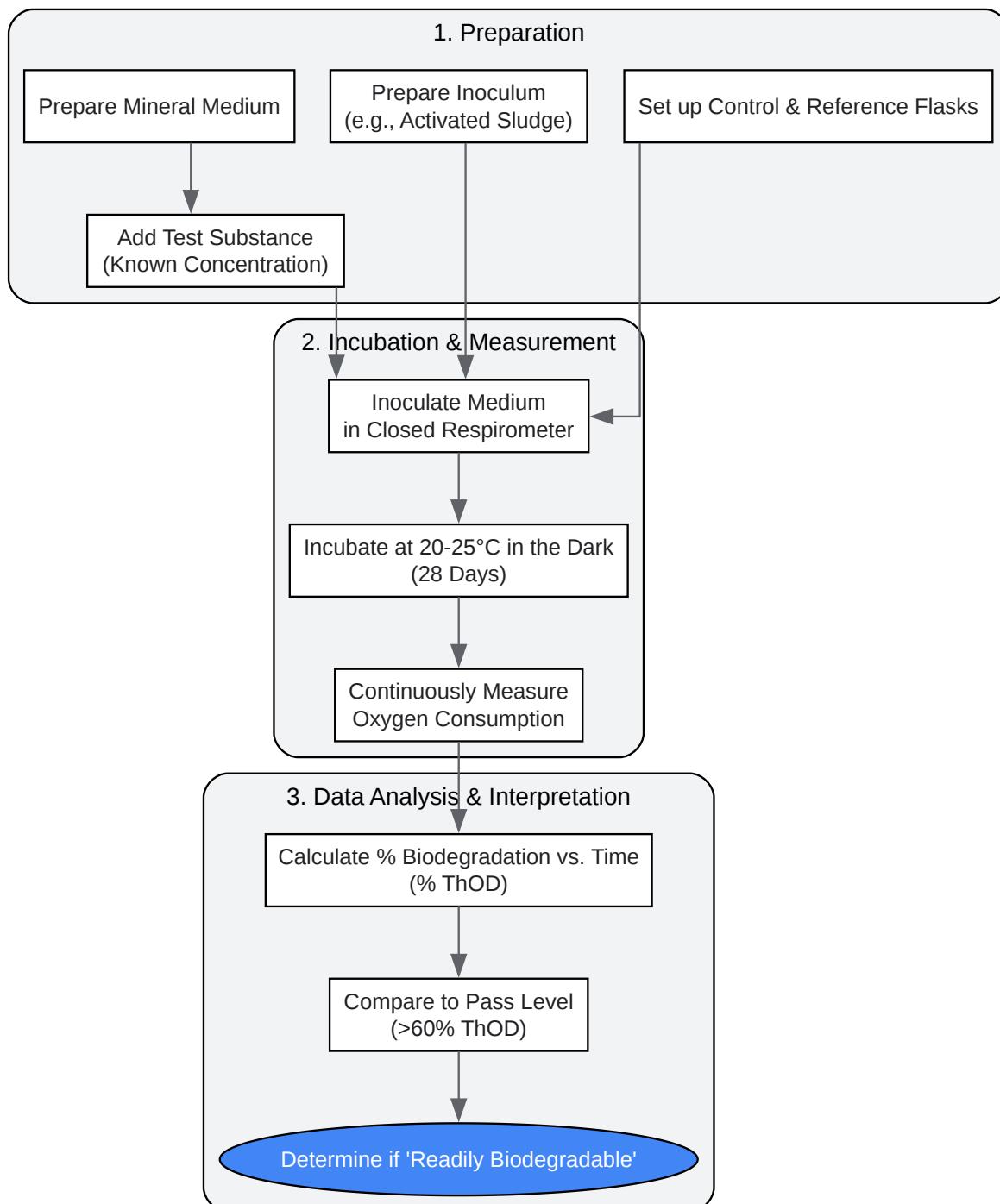
This protocol assesses the effects of a substance on the growth of freshwater microalgae.

- **Test Organism:** An exponentially growing culture of a selected green alga, such as *Pseudokirchneriella subcapitata*.
- **Procedure:** Algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium for 72 hours under controlled conditions of temperature, light, and pH.
- **Measurement:** Algal growth (biomass) is measured at least daily by methods such as cell counts or photometric measurements.
- **Endpoint:** The EC50 is determined, representing the concentration that causes a 50% reduction in either growth or growth rate relative to a control.

## Ready Biodegradability (Example: OECD 301F - Manometric Respirometry)

This test method evaluates the potential for a substance to be rapidly and ultimately biodegraded by aerobic microorganisms.

- **Inoculum:** A small amount of an active microbial population, typically from activated sludge of a domestic wastewater treatment plant, is used.
- **Test Setup:** A known volume of mineral medium containing the test substance as the sole source of organic carbon is inoculated with the microorganisms in a closed respirometer. Control flasks (inoculum only) and reference flasks (with a readily biodegradable substance like sodium benzoate) are also prepared.
- **Measurement:** The consumption of oxygen is measured over a 28-day period. This is used to calculate the percentage of biodegradation based on the theoretical oxygen demand (ThOD).
- **Pass Level:** A substance is considered "readily biodegradable" if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.

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Workflow for an OECD 301F Ready Biodegradability Test.

## Conclusion

**Propylene glycol dibenzoate** is an environmentally relevant compound due to its widespread use as a non-phthalate plasticizer. The available data indicate that it is biodegradable, although the degradation of its monoester intermediate can be slow.<sup>[5]</sup> Its ecotoxicity profile shows that it is harmful to some aquatic organisms, particularly algae.<sup>[8]</sup> The primary mechanism for its removal from soil and water is microbial degradation.<sup>[5]</sup> Understanding these environmental fate and biodegradability characteristics is crucial for conducting thorough risk assessments and ensuring the responsible use of this chemical in various industrial and consumer applications.

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